

Application Notes and Protocols for Sudoterb in Laboratory Research

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Compound of Interest

Compound Name: Sudoterb

Cat. No.: B1681174

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These application notes provide detailed protocols for the preparation and use of **Sudoterb** (also known as LL3858), a potent anti-tubercular agent, in a laboratory setting. **Sudoterb** is an orally active compound that has demonstrated significant activity against *Mycobacterium tuberculosis*, including multidrug-resistant (MDR) and extensively drug-resistant (XDR) strains. [\[1\]](#)

Chemical and Physical Properties

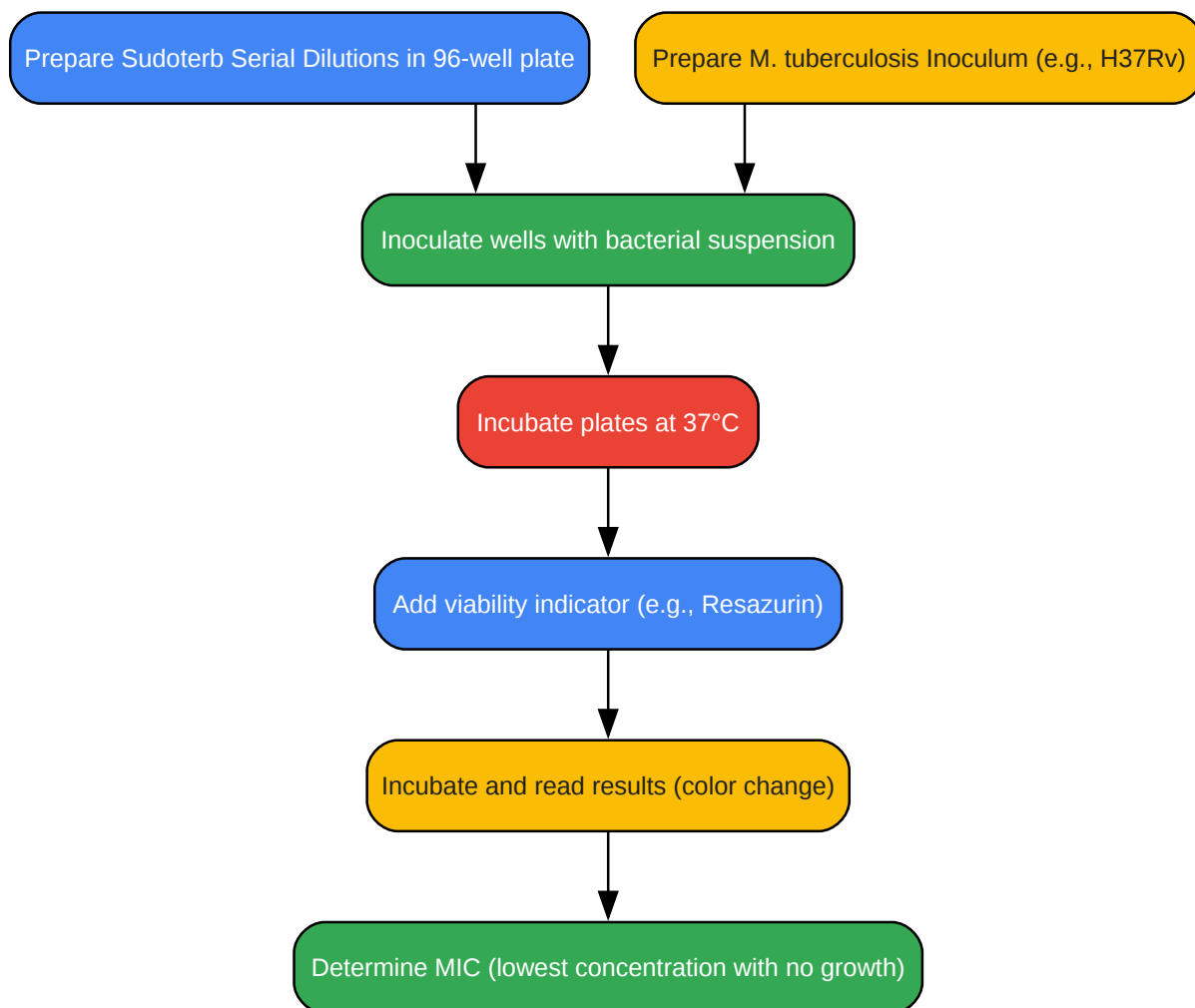
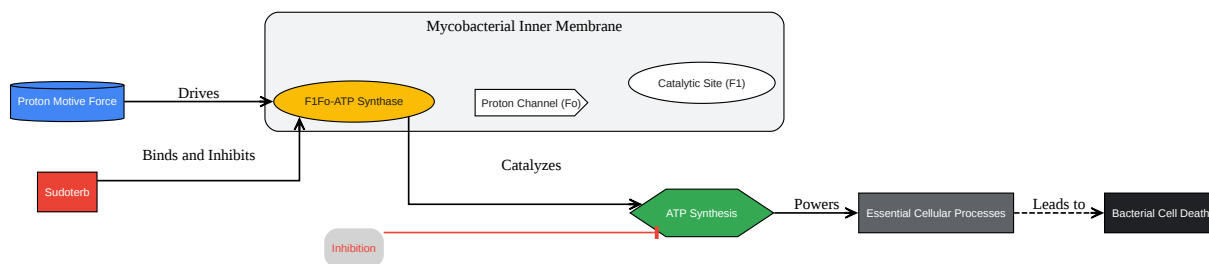
Sudoterb is a pyrrole derivative with the following properties:

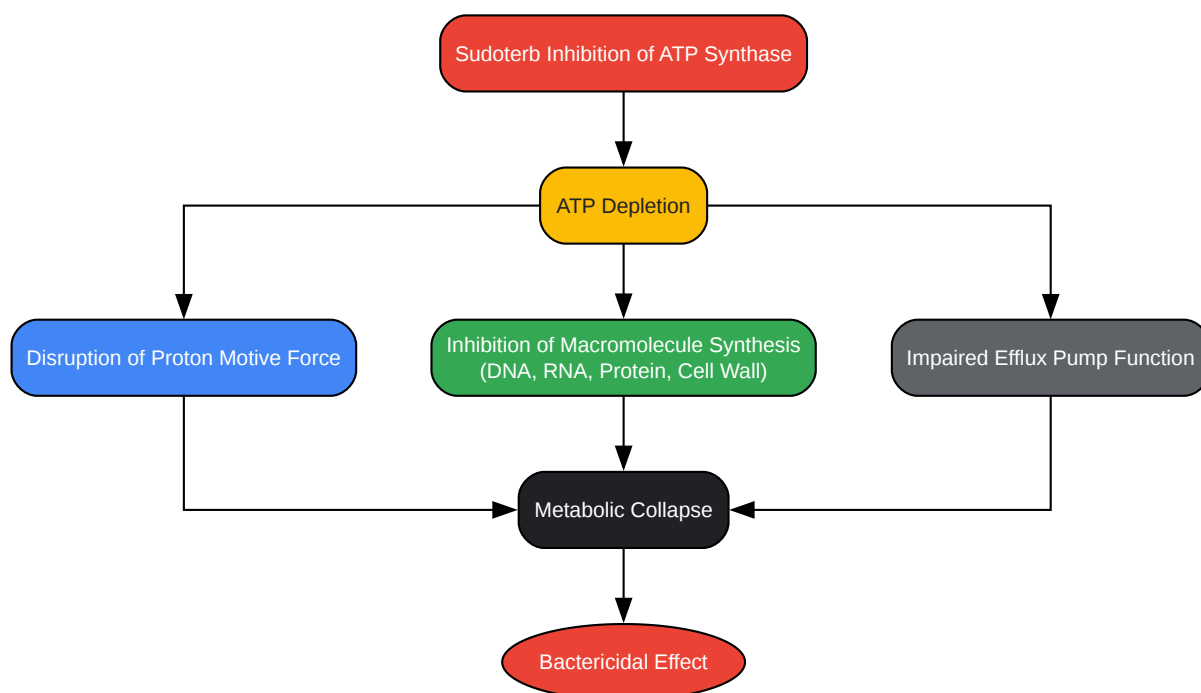
Property	Value	Reference
Molecular Formula	C ₂₉ H ₂₈ F ₃ N ₅ O	[2] [3]
Molecular Weight	519.56 g/mol	[2] [3]
CAS Number	676266-31-2	[2] [3]
Appearance	White to light yellow solid	[2]
Solubility	Soluble in DMSO (up to 100 mg/mL)	[2]

Mechanism of Action

Sudoterb's primary mechanism of action is the inhibition of the F1Fo-ATP synthase in *Mycobacterium tuberculosis*.^{[1][4]} This enzyme is crucial for the production of ATP, the primary energy currency of the cell. By inhibiting ATP synthase, **Sudoterb** effectively depletes the bacterium's energy supply, leading to a halt in essential cellular processes and ultimately, cell death.^{[1][5]} This targeted action makes it a promising candidate for anti-tuberculosis therapy.

Below is a diagram illustrating the proposed mechanism of action:





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References

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